

# Essential Guide to the Safe Disposal of N-Octylnortadalafil

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## Compound of Interest

Compound Name: *N-Octylnortadalafil*

Cat. No.: *B144239*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the safe disposal of **N-Octylnortadalafil**, a tadalafil analog. In the absence of a specific Safety Data Sheet (SDS) from the manufacturer, these procedures are based on established best practices for the disposal of research-grade chemical waste.

## N-Octylnortadalafil: Key Data

To facilitate safe handling and disposal, key physical and chemical properties of **N-Octylnortadalafil** have been compiled below.

Property	Value	Source
Molecular Formula	C <sub>29</sub> H <sub>33</sub> N <sub>3</sub> O <sub>4</sub>	[1][2]
Molecular Weight	487.6 g/mol	[1]
Appearance	White to Off-White Solid	[2]
Melting Point	167-169°C	[2]
Boiling Point (Predicted)	711.4 ± 60.0 °C	
Density (Predicted)	1.32 ± 0.1 g/cm <sup>3</sup>	
Solubility	Slightly soluble in Chloroform, DMSO, Methanol	
CAS Number	1173706-35-8	

## Experimental Protocols for Disposal

The following protocols outline the step-by-step procedures for the safe disposal of **N-Octylnortadalafil**. These are general guidelines and should be adapted to comply with your institution's specific hazardous waste management program.

### 1. Personal Protective Equipment (PPE):

Before handling **N-Octylnortadalafil**, ensure the following PPE is worn:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If handling fine powders or creating aerosols, a NIOSH-approved respirator may be necessary. Work in a well-ventilated area, preferably a chemical fume hood.

### 2. Disposal of Small Quantities (Milligram Scale):

For trace amounts of **N-Octylnortadalafil**, such as residue on weighing paper or in vials:

- Step 1: Rinsing: Triple rinse the container or material with a suitable solvent in which **N-Octylnortadalafil** is soluble (e.g., methanol, DMSO).
- Step 2: Collection of Rinsate: Collect all rinsate in a designated hazardous waste container labeled "Halogenated" or "Non-Halogenated" solvent waste, according to your institution's waste stream segregation.
- Step 3: Container Disposal: Once thoroughly rinsed and air-dried, the original container can typically be disposed of as regular laboratory glass or plastic waste. Deface or remove the original label before disposal.

### 3. Disposal of Bulk Quantities or Contaminated Materials:

For larger quantities of expired or unused **N-Octylnortadalafil**, or for materials heavily contaminated:

- Step 1: Waste Identification: The material should be considered hazardous chemical waste.
- Step 2: Packaging:
  - Solids: Place the solid **N-Octylnortadalafil** in a clearly labeled, sealed, and chemically compatible container.
  - Contaminated Labware (e.g., gloves, pipette tips): Place in a designated solid hazardous waste container.
- Step 3: Labeling: Affix a hazardous waste tag to the container. The tag should include:
  - The full chemical name: **N-Octylnortadalafil**
  - CAS Number: 1173706-35-8
  - An accurate estimation of the quantity.
  - The date of accumulation.

- Step 4: Storage: Store the sealed and labeled waste container in a designated satellite accumulation area. Ensure it is segregated from incompatible materials.
- Step 5: Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for hazardous waste.

#### 4. Spill Response:

In the event of a spill:

- Step 1: Evacuate and Secure: Alert others in the immediate area and restrict access.
- Step 2: Don Appropriate PPE: Wear the PPE outlined in section 1.
- Step 3: Containment: For a solid spill, gently cover with an absorbent material to prevent it from becoming airborne. For a liquid spill (if dissolved in a solvent), absorb with a chemical spill pillow or other inert absorbent material.
- Step 4: Cleanup: Carefully sweep or wipe up the contained spill, working from the outside in. Place all cleanup materials into a designated hazardous waste container.
- Step 5: Decontamination: Clean the spill area with a suitable solvent and then with soap and water. Collect all cleaning materials as hazardous waste.
- Step 6: Reporting: Report the spill to your laboratory supervisor and EHS office, as per your institution's policy.

## Logical Workflow for N-Octylmestolololafil Disposal

The following diagram illustrates the decision-making process for the proper disposal of **N-Octylmestolololafil**.



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Caption: Disposal workflow for **N-Octylnortadalafil**.

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## References

- 1. N-Octylnortadalafil | C<sub>29</sub>H<sub>33</sub>N<sub>3</sub>O<sub>4</sub> | CID 25209784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Octyl Nortadalafil | 1173706-35-8 [amp.chemicalbook.com]
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